

Improving the fracture resistance of amalgam restorations with adhesive liners

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Compound of Interest

Compound Name: Amalgam Liner

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Technical Support Center: Adhesive Liners for Amalgam Restorations

This technical support center provides researchers, scientists, and dental professionals with detailed information on utilizing adhesive liners to enhance the fracture resistance of amalgam restorations. It includes frequently asked questions, troubleshooting guides, quantitative data summaries, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the primary purpose of using an adhesive liner with an amalgam restoration?

A1: The primary purpose is to create a bond between the amalgam and the tooth structure (enamel and dentin). This bond can help to reinforce the remaining tooth structure, reduce microleakage at the restoration margins, decrease postoperative sensitivity, and allow for more conservative cavity preparations.^{[1][2]}

Q2: Which types of adhesive liners are commonly used for amalgam bonding?

A2: Several types of adhesive cements and bonding agents are used, including resin cements containing 4-META (e.g., Amalgambond Plus), adhesive resin cements with MDP monomers (e.g., Panavia 21), and certain glass ionomer formulations.^{[3][4][5]}

Q3: Does using an adhesive liner always increase the fracture resistance of the restored tooth?

A3: Not always, and the results can vary depending on the specific adhesive used, the size of the restoration, and the experimental conditions. Some studies show that adhesive liners like Amalgambond Plus, Panavia-21, and Fuji-II glass ionomer significantly enhance fracture resistance compared to traditional copal varnish or unlined preparations.[4] However, other studies have found no significant difference in fracture resistance between teeth lined with Amalgambond and those with copal varnish under certain test conditions.[3] The combination of an adhesive liner with mechanical features like pins has been shown to provide significantly greater fracture resistance than either method alone.[6]

Q4: Can adhesive liners be incorporated into the amalgam mix itself?

A4: Yes, studies have shown that adhesive liners can become dispersed throughout the unset amalgam during condensation.[7][8] This incorporation might affect the mechanical properties of the final restoration. For smaller cavities, a proportionately greater amount of adhesive may be incorporated due to a higher surface-area-to-volume ratio.[7]

Q5: What is the role of the modulus of elasticity of the liner?

A5: The modulus of elasticity of the liner material significantly influences the resistance of the amalgam to fracture under compressive loads.[4] A liner with an appropriate modulus can help to distribute stress more effectively at the tooth-restoration interface.

Troubleshooting Guide

Q1: My bonded amalgam restoration fractured prematurely. What are the potential causes?

A1: Premature fracture can result from several factors:

- **Bonding Technique Failure:** Incorrect application of the adhesive system is a primary cause. This includes improper etching, inadequate drying or overwetting of the dentin, or contamination of the prepared surface with saliva or blood.[9]
- **Moisture Contamination:** The presence of moisture can interfere with the setting and adhesion of many bonding agents. Amalgam itself can also expand if it absorbs moisture, creating a wedging effect that can lead to tooth fracture.[10][11]

- **Incomplete Polymerization:** For self-curing adhesives, ensuring the material has fully polymerized before amalgam condensation is critical. Condensing amalgam too early can disrupt the adhesive layer.
- **Material Incompatibility:** Ensure the chosen adhesive system is indicated for use with amalgam. Some systems may not form a strong, stable bond with the metallic alloy.[\[2\]](#)[\[5\]](#)
- **Excessive Occlusal Forces:** Heavy biting forces, grinding (bruxism), or improper occlusal adjustment can place excessive stress on the restoration, leading to fracture of the amalgam or the tooth itself.[\[9\]](#)[\[10\]](#)

Q2: I'm experiencing poor adhesion or bond failure at the amalgam-tooth interface. How can I troubleshoot this?

A2: Poor adhesion is often related to procedural errors. Consider the following:

- **Surface Preparation:** Ensure the amalgam surface is properly prepared if repairing an existing restoration. Air abrasion can create a rougher, more receptive surface for bonding. [\[12\]](#) For new restorations, strictly follow the manufacturer's protocol for treating the enamel and dentin.
- **Primer/Adhesive Application:** For systems like Panavia 21, the ED Primer must be applied for the specified time (e.g., 60 seconds) and then gently air-dried to evaporate the solvent, leaving a glossy surface.[\[5\]](#) For systems like Amalgambond Plus, the dentin activator and adhesive agent must be applied in the correct sequence and for the recommended duration. [\[13\]](#)[\[14\]](#)
- **Avoid Contaminants:** Eugenol-based products (like ZOE) inhibit the setting of some resin adhesives and must be avoided.[\[14\]](#) A rubber dam is highly recommended to prevent salivary contamination.
- **Check Material Expiration:** Expired materials can have compromised chemical activity, leading to weaker bonds.

Q3: The margins of my bonded restoration show microleakage. What went wrong?

A3: Microleakage occurs when a gap forms between the restoration and the tooth.

- **Adhesive Coverage:** Incomplete or uneven application of the adhesive liner can leave areas unsealed.
- **Thermal Cycling Effects:** Temperature changes in the mouth cause the amalgam and tooth to expand and contract at different rates.[\[10\]](#) While a strong bond can mitigate this, a weak bond may break down over time, leading to gaps.
- **Setting Properties:** For anaerobic-curing cements like Panavia 21, ensuring oxygen is excluded from the margins (e.g., by using Oxyguard II) is crucial for a complete set and optimal seal.[\[15\]](#)

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the bond strength and fracture resistance of amalgam restorations with different adhesive liners.

Table 1: Push-Out Bond Strength of Amalgam to Dentin

Adhesive/Liner System	Mean Bond Strength (MPa)	Standard Deviation (SD)
One Coat Bond™	23.47	Not Reported
Scotchbond Multi-Purpose™	21.02	Not Reported
Panavia 21™	20.06	Not Reported
PQ1™	Significantly Lower than above	Not Reported
Copalite™	Significantly Lower than above	Not Reported
Unlined (Control)	Significantly Lower than all others	Not Reported

Data sourced from a 2008 study evaluating various adhesive systems.[\[1\]](#)[\[16\]](#)

Table 2: Fracture Resistance of Restored Teeth (Load in Newtons)

Restoration Group	Mean Fracture Load (N)	Key Finding
Intact Teeth	1736.90	Highest resistance (baseline)
MOD Amalgam Only	874.70	Significantly lower than intact teeth
Composite Repair of 2-Cusp Fracture	1652.3	Lower than intact or fully replaced
Replacement with Composite (1-Cusp Defect)	3095.0	Highest fracture resistance
Replacement with Composite (2-Cusp Defect)	2658.6	High fracture resistance

Data compiled from studies on repaired and replaced amalgam restorations. Note that values can vary significantly based on testing methodology.[\[17\]](#)[\[18\]](#)

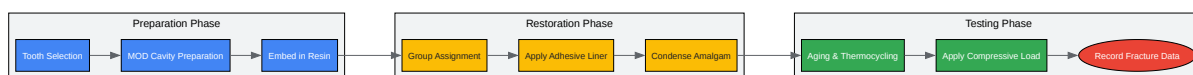
Experimental Protocols & Visualizations

Protocol 1: General Procedure for Fracture Resistance Testing

This protocol outlines a typical in-vitro methodology for evaluating the fracture resistance of teeth restored with bonded amalgam.

- Tooth Selection & Preparation:
 - Select sound, extracted human molars or premolars of similar size.
 - Create standardized large cavities, such as mesio-occlusal-distal (MOD) preparations.
 - Embed the tooth roots in acrylic resin blocks up to 2 mm apical to the cemento-enamel junction (CEJ).
- Grouping and Liner Application:

- Randomly divide specimens into experimental groups (e.g., Control/Copalite, Amalgambond Plus, Panavia 21, Glass Ionomer).
- Apply the assigned adhesive liner or varnish to the prepared cavity surfaces according to the manufacturer's specific instructions.
- Amalgam Restoration:
 - Place a matrix band (e.g., copper band) to contain the restoration.
 - Triturate a high-copper spherical alloy (e.g., Tytin).
 - Condense the amalgam into the preparation before the adhesive liner has fully dried or set (as per instructions for bonded techniques).[\[13\]](#)
 - Carve and finish the restoration to the desired anatomy.
- Specimen Aging:
 - Store the restored teeth in 100% humidity or deionized water at 37°C for a set period (e.g., 24 hours to several weeks).[\[6\]](#)[\[7\]](#)
 - Subject specimens to thermocycling (e.g., 1000-3500 cycles between 5°C and 55°C) to simulate oral temperature changes.[\[3\]](#)[\[6\]](#)
- Mechanical Testing:
 - Mount the specimen in a universal testing machine (e.g., Instron).
 - Apply a compressive load to the occlusal surface or marginal ridge at a constant crosshead speed (e.g., 5 mm/min) until fracture occurs.[\[6\]](#)[\[7\]](#)
 - Record the peak load at fracture in Newtons (N).
- Data Analysis:
 - Analyze the fracture load data using statistical methods like one-way ANOVA and post-hoc tests (e.g., Tukey) to determine significant differences between groups.[\[6\]](#)



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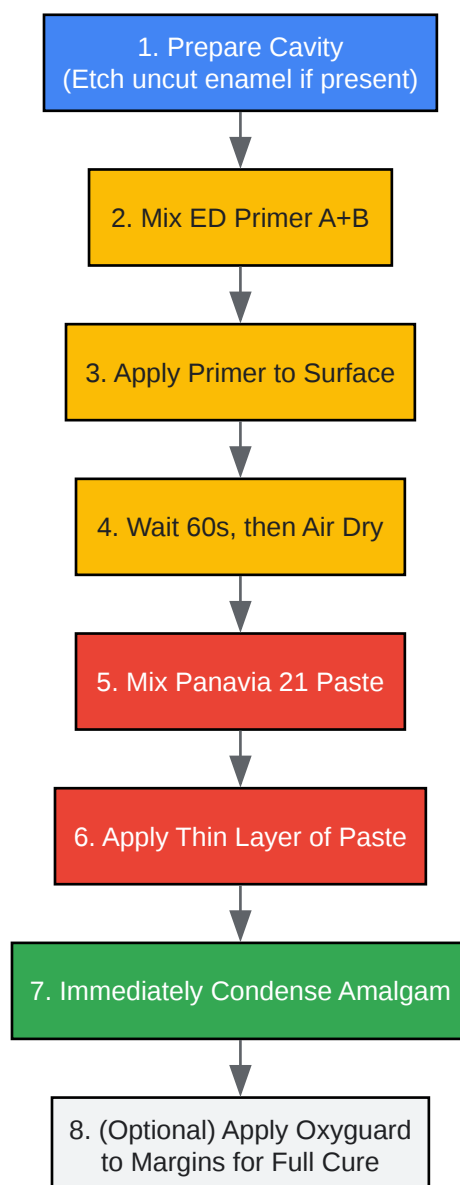
Caption: Experimental workflow for fracture resistance testing.

Protocol 2: Application of Panavia™ 21 for Amalgam Bonding

This protocol is based on manufacturer guidelines for using Panavia 21 as an adhesive liner for amalgam.

- **Tooth Preparation:** Prepare the cavity as required. For optimal adhesion, uncut enamel should be etched for 30-60 seconds with phosphoric acid, then rinsed and dried. Etching of cut enamel or dentin is not required when using the ED Primer.[5]
- **Primer Application:**
 - Dispense one drop each of ED PRIMER Liquid A and Liquid B into a mixing well and mix for 3-5 seconds.[5]
 - Apply the mixture to the entire prepared surface (enamel and dentin).
 - Leave undisturbed for 60 seconds.
 - Gently apply a stream of air to evaporate the volatiles. The surface should appear glossy. [5]
- **Cement Mixing & Application:**
 - Dispense equal lengths of PANAVIA 21 Universal and Catalyst pastes onto a mixing pad.
 - Mix for 20-30 seconds until a uniform paste is achieved.[5]

- Apply a thin layer of the mixed paste to the primed tooth surface.
- Amalgam Placement: Immediately begin condensing the triturated amalgam alloy into the cavity over the unset Panavia 21 paste.
- Curing: Panavia 21 is an anaerobic-curing cement, meaning it sets in the absence of oxygen.[15][19] The condensation of amalgam displaces the oxygen, initiating the cure. To ensure a complete cure at the margins, an oxygen-inhibiting gel (e.g., Oxyguard II) can be applied.[15]



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Caption: Application workflow for Panavia 21 as an **amalgam liner**.

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References

- 1. thejcdp.com [thejcdp.com]
- 2. Panavia 21 | Panavia Cement Agent | Kuraray Dental [kuraraydental.com]
- 3. Fracture resistance of premolars with MOD amalgam restorations lined with Amalgambond - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. suredental.com [suredental.com]
- 6. Fracture resistance of complex amalgam restorations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effect of restoration size on fracture resistance of bonded amalgam restorations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Adhesive liner incorporation in dental amalgam restorations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Reasons for Dental Bonding Failure [brooklinfamilydentistry.ca]
- 10. southmeadowsdental.com [southmeadowsdental.com]
- 11. Failing Amalgam Fillings | Pinefield Dental [pinefielddental.com]
- 12. Evaluation of Effectiveness of Self-Adhesive Composites for Amalgam Repair with or Without Alloy Primer, in Terms of Shear Bond Strength [scielo.sa.cr]
- 13. device.report [device.report]
- 14. parkell.com [parkell.com]
- 15. scribd.com [scribd.com]
- 16. The effect of different adhesive systems on the retention strength of bonded amalgam restorations - PubMed [pubmed.ncbi.nlm.nih.gov]

- 17. Fracture resistance of defective amalgam restorations repaired with a resin-based composite material - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Effect of composite/amalgam thickness on fracture resistance of maxillary premolar teeth, restored with combined amalgam-composite restorations - PMC [pmc.ncbi.nlm.nih.gov]
- 19. kuraraynoritake.eu [kuraraynoritake.eu]
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